

Technical Deep Dive: ATV-FX1 Sodium Salt

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Compound of Interest

Compound Name: ATV-FX1 sodium salt

CAS No.: 1315629-79-8

Cat. No.: B565548

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Critical Quality Attribute & Oxidative Degradation Mechanism in Atorvastatin Development[1][2]

Executive Summary

ATV-FX1 Sodium Salt (Chemical Name: Sodium 4-[1b-(4-Fluorophenyl)-6-hydroxy-6-isopropyl-1a-phenyl-6a-phenylcarbamoyl-hexahydro-1,2-dioxo-5a-aza-cyclopropa[a]inden-3-yl]-3-(R)-hydroxy-butyric acid) is a complex, pharmacopoeially monitored oxidative degradation product of Atorvastatin.[1][2][3][4][5][6] In the context of pharmaceutical development, it serves as a critical stability indicator rather than a therapeutic candidate.

Its formation represents a "canary in the coal mine" for oxidative stress and photo-instability in Atorvastatin formulations. Understanding the mechanism of its formation—specifically the pyrrole ring oxidation and subsequent rearrangement—is essential for CMC (Chemistry, Manufacturing, and Controls) scientists to design robust, stable drug products.[2] This guide details the physicochemical properties, formation pathways, and rigorous analytical protocols required to isolate and control this impurity.

Part 1: Chemical & Physical Characterization[1][2]

ATV-FX1 is structurally distinct from its parent compound due to the oxidation of the central pyrrole ring, leading to a complex tricyclic system containing a dioxo-aza-cyclopropa[a]indene core.^{[1][2]}

Table 1: Physicochemical Profile

Property	Specification
Common Name	ATV-FX1 Sodium Salt
CAS Number	1315629-79-8 (Sodium Salt); 873950-18-6 (Free Acid)
Molecular Formula	C ₃₃ H ₃₄ FN ₂ NaO ₇
Molecular Weight	612.62 g/mol
Appearance	White to Off-White Solid
Solubility	Soluble in Methanol, DMSO; Slightly soluble in Water
Stability	Hygroscopic; Highly sensitive to light and acidic conditions
Key Functional Groups	Fluorophenyl, Amide, Carboxylate (Na salt), Cyclic Peroxide/Ether linkage
Regulatory Status	USP/EP Monitored Impurity (Atorvastatin Epoxy Pyrrolooxazin Analog)

Part 2: Mechanism of Formation (The "Action" of Degradation)^[2]

Unlike a therapeutic drug where "Mechanism of Action" refers to receptor binding, for ATV-FX1, the relevant mechanism is the chemical pathway of degradation. This pathway is driven by singlet oxygen (

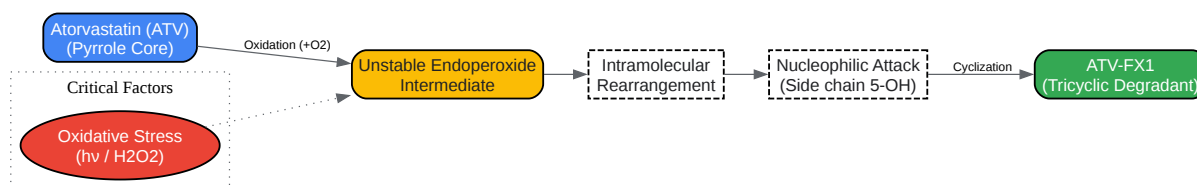
) or radical-mediated oxidation, typically triggered by exposure to sunlight (photo-oxidation) or peroxides in excipients.^{[1][2]}

The Oxidative Cascade

- Initiation: The electron-rich pyrrole ring of Atorvastatin absorbs photon energy or reacts with reactive oxygen species (ROS).[1][2]
- Endoperoxide Formation: Oxygen adds across the pyrrole ring (C2 and C5 positions), forming an unstable endoperoxide intermediate.[2]
- Rearrangement & Cyclization: The endoperoxide undergoes a complex rearrangement.[2] Crucially, the hydroxyl group at the C5 position of the heptanoic acid side chain acts as an intramolecular nucleophile.[3][4][6][7]
- Stabilization: This nucleophilic attack cyclizes the structure, forming the stable, fused tricyclic ATV-FX1 system.

Visualization: Oxidative Degradation Pathway

The following diagram illustrates the transformation from Atorvastatin to ATV-FX1.[4]



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Caption: The oxidative cascade transforming Atorvastatin into ATV-FX1 via an unstable endoperoxide intermediate.[1][2][6][8]

Part 3: Experimental Protocols

To validate the stability of an Atorvastatin formulation, researchers must be able to synthesize (via forced degradation) and isolate ATV-FX1 to use as a reference standard.[2]

Protocol A: Forced Degradation Synthesis

Objective: Generate ATV-FX1 in situ for retention time confirmation or isolation.[\[1\]](#)[\[2\]](#)

- Preparation: Dissolve Atorvastatin Sodium (100 mg) in Acetonitrile:Water (50:50 v/v) to a concentration of 1 mg/mL.
- Oxidative Stress: Add Hydrogen Peroxide () to a final concentration of 3%.[\[2\]](#)
- Photo-Induction: Expose the solution to a UV light source (254 nm) or simulated sunlight (Xenon arc lamp) for 4–6 hours.[\[1\]](#)[\[2\]](#)
 - Note: ATV-FX1 is the major product under basic/neutral photolytic conditions. Acidic conditions favor different degradants (ATV-FXA1).
- Quenching: Neutralize excess peroxide with sodium metabisulfite solution.
- Verification: Analyze an aliquot via HPLC (Method below) to confirm the peak at RRT ~1.1–1.2 (relative to Atorvastatin).

Protocol B: Isolation & Purification (Prep-HPLC)

Objective: Isolate high-purity ATV-FX1 for structural elucidation (NMR/MS).

- Column: Phenomenex Luna C18(2), 10 μ m, 250 x 21.2 mm (Preparative).[\[1\]](#)[\[2\]](#)
- Mobile Phase:
 - A: 10 mM Ammonium Acetate (pH 4.5)[\[1\]](#)[\[2\]](#)
 - B: Acetonitrile[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Gradient: 40% B to 70% B over 30 minutes.
- Detection: UV at 245 nm.
- Collection: Collect the fraction corresponding to the ATV-FX1 peak.

- Lyophilization: Freeze-dry the collected fractions immediately to prevent hydrolytic degradation. Store at -20°C under Argon.

Protocol C: Analytical Validation (LC-MS)

Objective: Confirm identity.^{[1][2]}

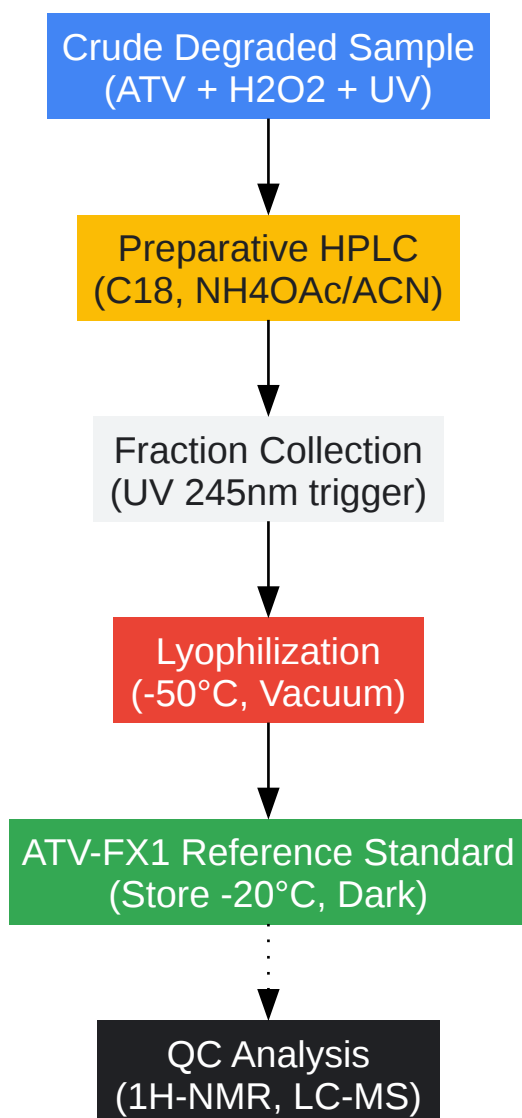
- MS Mode: Positive ESI (

m/z;

m/z).^{[1][2]}

- Key Fragment: Loss of the side chain or cleavage of the amide bond.
- NMR Signature: Distinct shift in the isopropyl methine proton and loss of the pyrrole aromatic signals due to saturation/oxidation.

Visualization: Isolation Workflow



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Caption: Step-by-step workflow for the isolation of pharmaceutical-grade **ATV-FX1 sodium salt**.

Part 4: Safety & Handling (E-E-A-T)

As a degradation impurity, ATV-FX1 does not have a therapeutic safety profile, but it is treated as a potential toxicological risk in drug products.[2]

- Toxicity Class: Unclassified impurity.[2] According to ICH Q3B(R2), if levels exceed the qualification threshold (usually 0.15% or 1.0 mg/day intake), a tox-study is required.[1][2]

- Genotoxicity: Structure-Activity Relationship (SAR) analysis (e.g., DEREK) generally does not flag the oxireno-pyrrolo core as highly mutagenic compared to epoxides, but experimental verification (Ames test) is standard for qualified impurities.[1][2]
- Handling Precautions:
 - Respiratory: Use N95 or P3 filters; avoid dust inhalation.[2]
 - Skin: Nitrile gloves required.[2]
 - Storage: MUST be stored in amber vials. Light exposure will cause further degradation into secondary breakdown products (e.g., ATV-FXA1).[1][2]

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